Application Note: Scalable Manufacturing Process for Pyrrolotriazine Amine Intermediates

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Compound of Interest

Compound Name:	*7-Methylpyrrolo[2,1-f][1,2,4]triazin-4-amine*
CAS No.:	*885270-28-0*
Cat. No.:	*B3293255*

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Introduction & Strategic Importance

The pyrrolo[2,1-f][1,2,4]triazine-4-amine core is a privileged pharmacophore, serving as the fundamental nucleobase for broad-spectrum C-nucleoside antivirals (such as Remdesivir) and a variety of kinase inhibitors[1][2]. Historically, the synthesis of this heterocycle presented a severe bottleneck in pharmaceutical supply chains. First-generation commercial routes (e.g., the original Bayer process) relied on non-commodity starting materials like 2,5-dimethoxytetrahydrofuran and tert-butyl carbazate, requiring four linear steps with a modest overall yield of ~31%[3].

To secure global supply chains and improve atom economy, modern process chemistry has shifted toward "Supply Centered Synthesis" (SCS)[4]. By utilizing highly abundant, commoditized raw materials such as pyrrole, researchers have successfully reduced the step count to two and nearly doubled the yield to 59%[4]. This application note details the mechanistic rationale, scalable protocols, and continuous-flow advancements for manufacturing pyrrolotriazine amine intermediates.

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Mechanistic Pathway & Route Selection

The optimized SCS route intercepts the synthesis at 2-formylpyrrole, which is easily accessed from pyrrole via Vilsmeier-Haack formylation[3]. The critical transformation involves a sequential N-amination, cyanation, and cyclocondensation.

- Chemoselective N-Amination & Cyanation: Treatment of 2-formylpyrrole with hydroxylamine-O-sulfonic acid (HOSA) in aqueous base yields 1-amino-2-pyrrolonitrile[2]. The causality behind using HOSA (or alternatively, monochloramine generated in situ from commercial bleach) is to drive the chemoselective formation of the reactive N-amino species while minimizing the non-reactive pyrrole-2-carbonitrile byproduct, which plagued earlier iterations of this route[1].

- Telescoped Cyclocondensation: 1-amino-2-pyrrolonitrile is notoriously unstable and prone to degradation. To create a self-validating and scalable system, the intermediate is not isolated. Instead, the reaction is telescoped directly into a cyclocondensation with formamidine acetate in DMF or ethanol[2][4]. This one-pot approach prevents yield loss and eliminates hazardous isolation steps.

- Halogenation for Downstream Coupling: To enable the critical C-C bond formation with ribonolactone derivatives, the pyrrolotriazine core must be halogenated at the 7-position. Electrophilic aromatic substitution using N-iodosuccinimide (NIS) or N-bromosuccinimide (NBS) selectively provides the 7-iodo or 7-bromo derivatives[1][5].

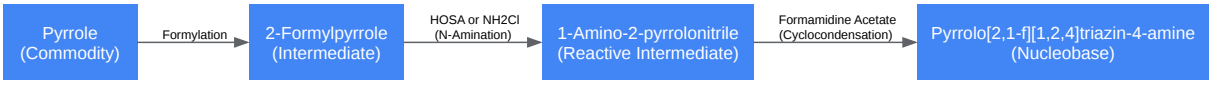

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Fig 1. Supply-Centered Synthesis workflow for pyrrolotriazine-4-amine.

Quantitative Data: Process Comparison

To justify route selection, the table below summarizes the quantitative metrics of historical and modern synthetic approaches.

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Process Route	Starting Material	Step Count	Overall Yield	Key Reagents	Scalability Bottlenecks
1st Gen (Bayer)	2,5-Dimethoxytetrahydrofuran	4	~31%	t-Butyl carbazate	High mass inefficiency, non-commodity materials[3].
Klein's Route	2-Formylpyrrole	3	~39%	HOSA, Formamidine	Poor chemoselectivity in step 1 (1:1 mixture)[1].
Supply Centered (SCS)	Pyrrole	2	59%	HOSA, Formamidine	Requires strict thermal control for telescoped steps[4].
Continuous Flow	Pyrrole	Multi-step	14.1%	Flow reactors	Requires specialized microfluidic equipment (2.96 g/h)[5].

Experimental Protocols

The following methodologies are designed as self-validating systems, incorporating In-Process Controls (IPCs) to ensure causality between reaction conditions and product purity.

Protocol A: Telescoped Synthesis of Pyrrolo[2,1-f][1,2,4]triazin-4-amine

- N-Amination: Charge a reactor with 2-formylpyrrole (1.0 eq) and aqueous KOH (3.0 eq). Cool the mixture to 0–5 °C.

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- Reagent Addition: Dropwise add a solution of HOSA (1.2 eq) in water, strictly maintaining the internal temperature below 15 °C.
  - Causality: This reaction is highly exothermic. Strict thermal control prevents the thermal degradation of the fragile N-amino intermediate and suppresses side reactions[2].
- In-Process Control (IPC) 1: Monitor via HPLC. Proceed to the next step only when 2-formylpyrrole consumption is >95%. Self-validation: Ensures maximum conversion before the unstable intermediate degrades.
- Cyclization: Without isolation, add formamidine acetate (2.0 eq) directly to the reaction mixture. Heat the system to 80 °C for 4 hours.
- Isolation: Cool the mixture to room temperature to precipitate the product. Filter, wash with MTBE (antisolvent), and dry under vacuum to afford the triazine core[4].

Protocol B: Regioselective Halogenation (Synthesis of 7-Iodopyrrolo[2,1-f][1,2,4]triazin-4-amine)

- Preparation: Dissolve pyrrolo[2,1-f][1,2,4]triazin-4-amine (1.0 eq) in anhydrous DMF under a nitrogen atmosphere. Cool to 0 °C.
- Halogenation: Add N-iodosuccinimide (NIS) (1.05 eq) in small portions over 30 minutes.
  - Causality: Portion-wise addition controls the generation of electrophilic iodine, preventing over-halogenation at the 5-position[1].
- IPC 2: Utilize LC-MS to confirm mono-iodination at the 7-position (target m/z shift).
- Workup: Quench the reaction with aqueous sodium thiosulfate to neutralize unreacted iodine species. Extract with ethyl acetate, wash with brine, dry over Na_2SO_4, and concentrate.

Downstream Application: C-Nucleoside Coupling

Once the 7-halogenated pyrrolotriazine is synthesized, it undergoes a critical lithium-halogen exchange. At cryogenic temperatures (-78 °C), treatment with n-butyllithium generates an

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organolithium intermediate. This nucleophile attacks the electrophilic d-ribono-1,4-lactone, forming the essential C-C bond of the C-nucleoside[2].

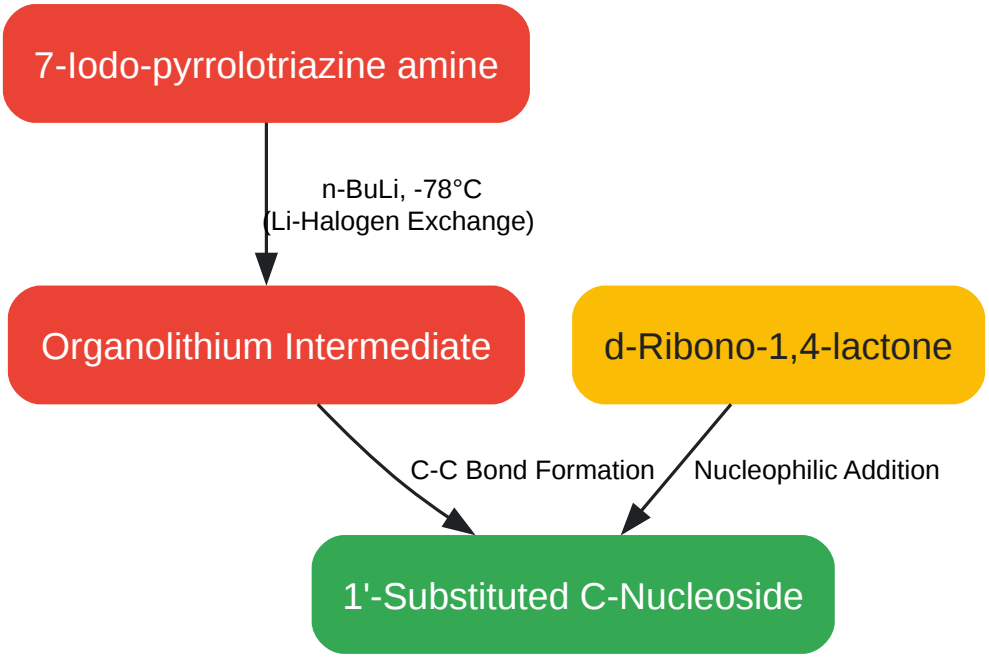

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Fig 2. Downstream C-C bond formation via lithium-halogen exchange.

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1.6 2.3 3.1 4.2 5.5

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